

# Application Note: Solid-Phase Extraction of Aroclor 1254 from Water Samples

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aroclor 1254

Cat. No.: B056473

[Get Quote](#)

## Introduction

Aroclor 1254 is a commercial mixture of polychlorinated biphenyls (PCBs), which are persistent environmental pollutants frequently monitored in water bodies. Due to their hydrophobicity, PCBs are present in water at trace concentrations, necessitating a robust extraction and concentration step prior to instrumental analysis. Solid-phase extraction (SPE) is a widely used technique for the selective isolation and enrichment of PCBs from aqueous matrices, offering advantages over traditional liquid-liquid extraction by reducing solvent consumption, improving sample throughput, and minimizing background interference. This application note details two effective SPE protocols for the extraction of Aroclor 1254 from water samples using different sorbent materials: Polystyrene-Divinylbenzene (PS-DVB) and C18.

## Quantitative Data Summary

The following table summarizes the performance data for an optimized SPE method for Aroclor 1254 analysis in water.

Parameter	Value	Reference
Sorbent	Polystyrene-Divinylnbenzene (PS-DVB)	[1]
Sample Volume	1000 mL	[1]
Spiked Concentration	Not Specified	
Recovery	90.6% - 104%	[1]
Repeatability (RSD)	4.7% - 7.6%	[1]
Method Detection Limit (MDL)	0.053 µg/L	[1]

## Experimental Protocols

Two primary protocols are presented below, utilizing PS-DVB and C18 sorbents, respectively. These methods are suitable for preparing water samples for subsequent analysis by gas chromatography (GC) with an electron capture detector (ECD) or mass spectrometry (MS).

### Protocol 1: Polystyrene-Divinylnbenzene (PS-DVB) SPE

This protocol is based on a validated method demonstrating high recovery and good repeatability for Aroclor 1254.[1]

Materials:

- SPE Cartridges: Polystyrene-Divinylnbenzene (PS-DVB)
- Water Sample: 1000 mL
- Sulfuric Acid (1:1, v/v)
- Methanol
- n-Hexane
- Ethyl Acetate

- Deionized Water
- SPE Manifold
- Collection Vials
- Nitrogen Evaporation System

Procedure:

- Sample Pretreatment:
  - Collect a 1000 mL water sample in a clean glass container.
  - Acidify the sample to pH 1.0 by adding sulfuric acid (1:1, v/v).[\[1\]](#)
- SPE Cartridge Conditioning:
  - Place the PS-DVB cartridge on the SPE manifold.
  - Wash the cartridge with 5 mL of n-hexane/ethyl acetate (1:1, v/v).
  - Condition the cartridge with 5 mL of methanol.
  - Equilibrate the cartridge with 10 mL of deionized water, ensuring the sorbent does not go dry.
- Sample Loading:
  - Load the acidified water sample onto the conditioned cartridge at a flow rate of approximately 10-15 mL/min.
- Washing:
  - After the entire sample has passed through, wash the cartridge with 10 mL of deionized water to remove any remaining interfering substances.
  - Dry the cartridge under vacuum for 10-20 minutes to remove excess water.

- Elution:
  - Place a clean collection vial under the cartridge.
  - Elute the retained Aroclor 1254 with 6.0 mL of n-hexane/ethyl acetate (1:1, v/v).<sup>[1]</sup>
- Concentration:
  - Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
  - The sample is now ready for GC analysis.

## Protocol 2: C18 SPE

This protocol is a common alternative for the extraction of PCBs from water, utilizing a C18 sorbent.<sup>[2][3]</sup>

### Materials:

- SPE Cartridges: C18 (e.g., 83 mL large ID cartridges for samples with high particulate matter)<sup>[2]</sup>
- Water Sample: 1000 mL
- 6N Hydrochloric Acid (HCl) or Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Methanol
- Dichloromethane (DCM) or Acetone/n-Hexane mixture
- Deionized Water
- SPE Manifold
- Collection Vials
- Nitrogen Evaporation System

### Procedure:

- Sample Pretreatment:
  - Collect a 1000 mL water sample.
  - Adjust the sample pH to < 2 using 6N HCl or H<sub>2</sub>SO<sub>4</sub>.[\[2\]](#)
  - Add 5 mL of methanol to the sample and mix well.[\[2\]](#)
- SPE Cartridge Conditioning:
  - Place the C18 cartridge on the SPE manifold.
  - Condition the cartridge with 10 mL of dichloromethane (DCM).[\[2\]](#)
  - Follow with 10 mL of methanol.[\[2\]](#)[\[3\]](#)
  - Equilibrate the cartridge with 20 mL of deionized water, leaving a layer of water above the sorbent.[\[2\]](#)
- Sample Loading:
  - Load the pretreated water sample onto the conditioned cartridge at a flow rate of approximately 30 mL/min.[\[2\]](#)
- Washing and Drying:
  - After loading, dry the cartridge under full vacuum for 10 minutes.[\[2\]](#)
- Elution:
  - Place a clean collection vial under the cartridge.
  - Option A (DCM Elution): Elute the analytes with two 5 mL portions of DCM.
  - Option B (Acetone/n-Hexane Elution):
    - Rinse the sample bottle with 10 mL of 1:1 acetone:n-hexane and add it to the cartridge. Allow it to soak for 1 minute before drawing it through.[\[2\]](#)

- Repeat the elution with 10 mL of 1:9 acetone:n-hexane.[2]
- Concentration and Solvent Exchange:
  - Concentrate the eluate to approximately 5 mL using a nitrogen evaporator at 40°C.[2]
  - If DCM was used for elution, exchange the solvent to hexane.
  - Bring the final volume to 1 mL. The sample is now ready for GC analysis.

## Visualized Workflow

The following diagram illustrates the general workflow for the solid-phase extraction of Aroclor 1254 from water samples.

Caption: General workflow for SPE of Aroclor 1254 in water.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. unitedchem.com [unitedchem.com]
- 3. chromatographyonline.com [chromatographyonline.com]
- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction of Aroclor 1254 from Water Samples]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b056473#solid-phase-extraction-spe-methods-for-aroclor-1254-in-water\]](https://www.benchchem.com/product/b056473#solid-phase-extraction-spe-methods-for-aroclor-1254-in-water)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)